

# 1,5-Dibromo-2,4-pentanedione spectroscopic characterization

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## Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

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## Basic Chemical Properties of 1,5-Dibromo-2,4-pentanedione

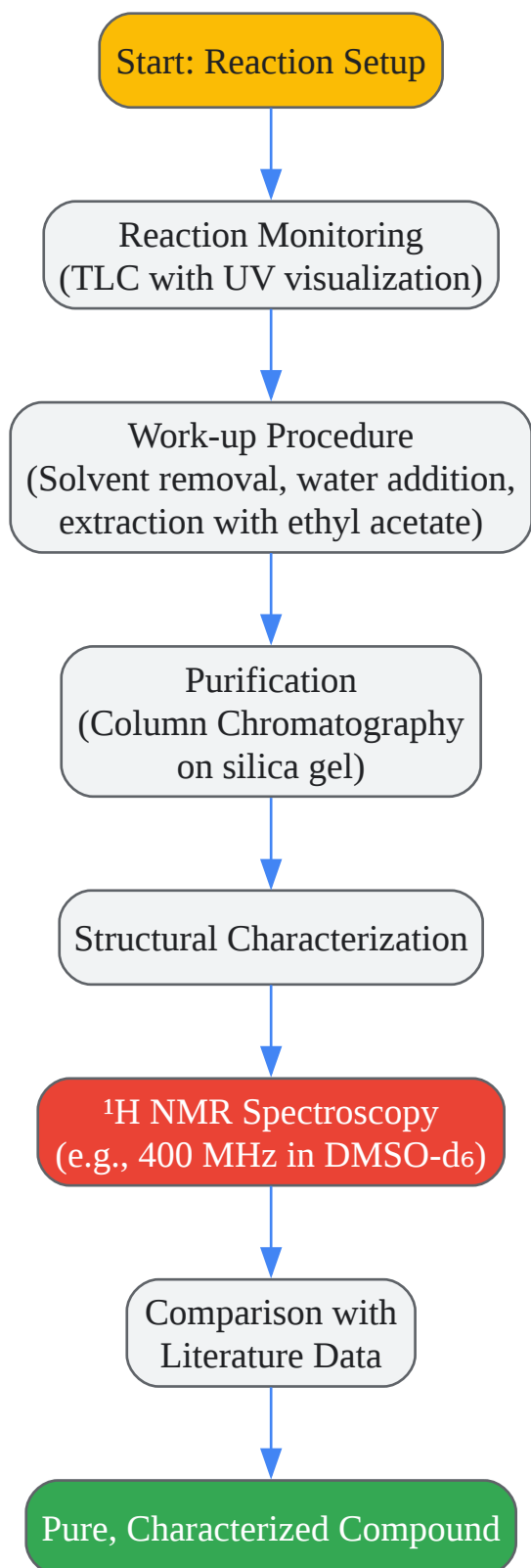
The table below summarizes the available fundamental information for **1,5-Dibromo-2,4-pentanedione**. Please note that key spectroscopic data (NMR, IR, MS) is absent from the search results.

Property	Value
CAS Number	68864-57-3 [1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub> [2] [1]
Molecular Weight	257.91 g/mol [1]
Melting Point	6-7 °C [1]
Boiling Point	296.0±20.0 °C (Predicted) [1]
Density	1.958±0.06 g/cm <sup>3</sup> (Predicted) [1]
pKa	6.89±0.10 (Predicted) [1]

Property	Value
Status	Discontinued [1]

## A Relevant Experimental Workflow for Characterization

Although data for your specific compound is missing, the search results provide a clear example of how similar brominated carbonyl compounds are characterized. The following diagram illustrates a general experimental workflow, with specific examples drawn from the synthesis and analysis of compound 2 (3-Bromo-2,6-dihydroxyacetophenone) as reported in the literature [3].



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**Key Experimental Details from Literature [3]:**

- **Synthesis:** The brominated compound was synthesized by reacting a dihydroxyacetophenone with N-Bromosuccinimide (NBS) in anhydrous acetonitrile at 50°C.
- **Monitoring:** The reaction progress was tracked by Thin-Layer Chromatography (TLC) using silica gel plates.
- **Purification:** The crude product was purified using column chromatography packed with silica gel.
- **Characterization:** The final structure was confirmed primarily by Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR) spectroscopy, recorded on a 400 MHz instrument, and by comparing the data to existing literature.

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## References

1. 1,5-Dibromo-2,4-pentanedione | 68864-57-3 [chemicalbook.com]
2. 1,5-Dibromo-2,4-pentanedione | C5H6Br2O2 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Promising Antibacterial Agents against SA and MRSA [pmc.ncbi.nlm.nih.gov]

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